

Physical and chemical properties of Acetyl Perisesaccharide C

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Acetyl Perisesaccharide C

Cat. No.: B2683716

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An In-depth Technical Guide to Acetyl Perisesaccharide C

For Researchers, Scientists, and Drug Development Professionals

Introduction

Acetyl Perisesaccharide C is a complex oligosaccharide isolated from the root barks of *Periploca sepium*. This document provides a comprehensive overview of its known physical and chemical properties, experimental protocols for its isolation and characterization, and insights into its potential biological activities. The information presented herein is intended to serve as a valuable resource for researchers engaged in natural product chemistry, pharmacology, and drug discovery.

Physical and Chemical Properties

While specific experimentally determined physical properties for **Acetyl Perisesaccharide C** are not widely published, data for closely related oligosaccharides isolated from *Periploca sepium* provide valuable insights. The following table summarizes the key known and predicted physicochemical properties of **Acetyl Perisesaccharide C**.

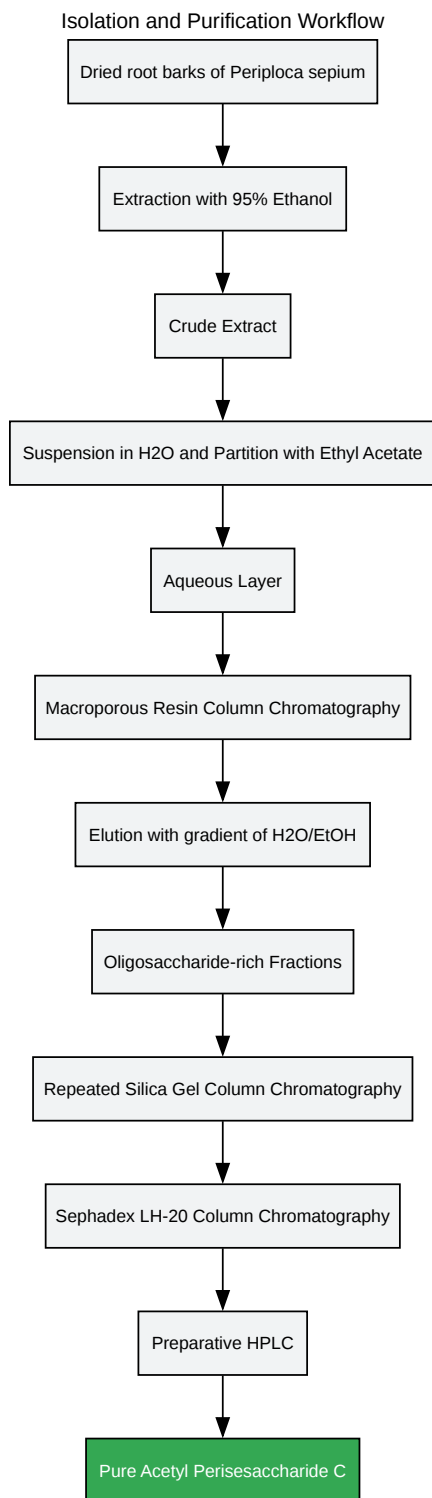
Property	Value	Source/Notes
Molecular Formula	C ₃₇ H ₆₂ O ₁₈	---
Molecular Weight	794.88 g/mol	---
CAS Number	110764-09-5	---
Appearance	Solid	Inferred from related compounds.
Solubility	Soluble in methanol, ethanol; sparingly soluble in water.	Based on typical solubility of similar oligosaccharides.
Predicted Boiling Point	810.6 ± 65.0 °C	Computational prediction.
Storage	Store at 2-8°C in a dry, dark place.	Recommended for maintaining stability.

Experimental Protocols

The isolation and structural elucidation of **Acetyl Perisesaccharide C** and its analogues from *Periploca sepium* involve a multi-step process combining chromatographic separation and spectroscopic analysis. The following is a generalized experimental protocol based on published methodologies for oligosaccharides from this plant.

Isolation and Purification of Acetyl Perisesaccharide C

A general workflow for the isolation and purification of oligosaccharides from *Periploca sepium* is outlined below.



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Caption: General workflow for the isolation of **Acetyl Perisesaccharide C**.

Methodology:

- **Extraction:** The air-dried and powdered root barks of *Periploca sepium* are extracted exhaustively with 95% ethanol at room temperature. The solvent is then evaporated under reduced pressure to yield a crude extract.
- **Partitioning:** The crude extract is suspended in water and partitioned successively with ethyl acetate. The aqueous layer, containing the polar oligosaccharides, is collected.
- **Preliminary Fractionation:** The aqueous extract is subjected to column chromatography on a macroporous resin (e.g., HP-20) and eluted with a gradient of water and ethanol to afford several fractions.
- **Chromatographic Separation:** The oligosaccharide-containing fractions are further purified by repeated column chromatography on silica gel and Sephadex LH-20.
- **Final Purification:** The final purification is achieved by preparative high-performance liquid chromatography (HPLC) to yield pure **Acetyl Perisesaccharide C**.

Structural Elucidation

The structure of **Acetyl Perisesaccharide C** is determined through a combination of spectroscopic techniques:

- **Mass Spectrometry (MS):** High-resolution mass spectrometry (HR-MS) is used to determine the exact molecular formula.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** 1D (^1H and ^{13}C) and 2D (COSY, HSQC, HMBC) NMR experiments are conducted to establish the sequence and linkage of the monosaccharide units, as well as the position of the acetyl group. While the specific NMR data for **Acetyl Perisesaccharide C** is not readily available in public databases, analysis of related perisesaccharides indicates characteristic chemical shifts for the sugar protons and carbons.

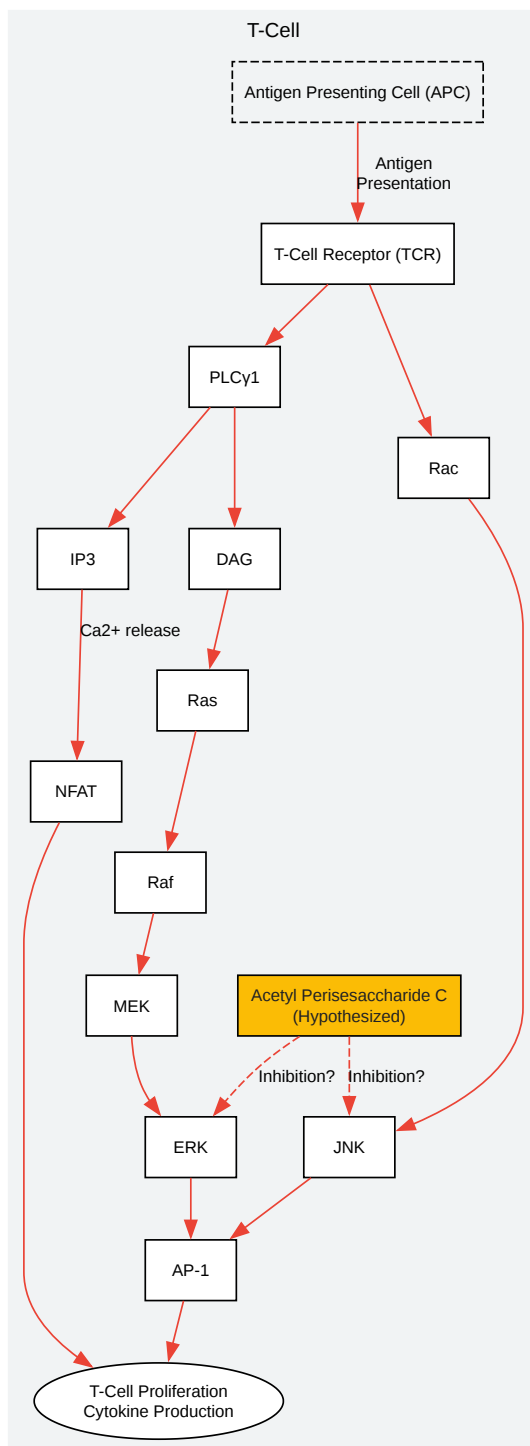
Biological Activity and Signaling Pathways

Compounds isolated from *Periploca sepium* have demonstrated a range of biological activities, including immunosuppressive and insecticidal effects. While the specific biological profile of **Acetyl Perisesaccharide C** is still under investigation, related compounds from the same plant offer clues to its potential mechanism of action.

Potential Immunosuppressive Activity

Periplocoside E, a pregnane glycoside also found in *Periploca sepium*, has been shown to inhibit T-cell activation. This effect is mediated through the suppression of the Extracellular signal-regulated kinase (ERK) and c-Jun N-terminal kinase (JNK) signaling pathways, which are critical for T-cell proliferation and cytokine production. It is plausible that **Acetyl Perisesaccharide C** may exert similar immunomodulatory effects.

Potential Immunosuppressive Signaling Pathway

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Caption: Hypothesized immunosuppressive mechanism of **Acetyl Perisesaccharide C**.

Potential Insecticidal Activity

Several oligosaccharides and glycosides from *Periploca sepium* have been reported to possess insecticidal properties. The precise mechanisms are not fully elucidated but may involve the disruption of critical physiological processes in insects. Further research is warranted to explore the potential of **Acetyl Perisesaccharide C** as a natural insecticide.

Conclusion

Acetyl Perisesaccharide C represents a structurally complex natural product with potential for significant biological activity. This technical guide provides a foundational understanding of its chemical and physical properties, along with methodologies for its study. Further investigation into its pharmacological effects and mechanisms of action is crucial to unlock its full therapeutic or agrochemical potential. The information and experimental frameworks provided herein are intended to facilitate and inspire future research in this promising area.

- To cite this document: BenchChem. [Physical and chemical properties of Acetyl Perisesaccharide C]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2683716#physical-and-chemical-properties-of-acetyl-perisesaccharide-c\]](https://www.benchchem.com/product/b2683716#physical-and-chemical-properties-of-acetyl-perisesaccharide-c)

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